

physical properties of n-pentyl chloroformate

boiling point and density

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Compound of Interest

Compound Name: *Pentyl chloroformate*

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An In-depth Technical Guide on the Physical Properties of n-Pentyl Chloroformate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of reagents is paramount for predictable and successful experimentation. This guide provides a focused overview of the boiling point and density of **n-pentyl chloroformate**, a key intermediate in various chemical syntheses.

Core Physical Properties of n-Pentyl Chloroformate

N-pentyl chloroformate is a clear, colorless to slightly yellow liquid with a pungent odor^[1]. It is a crucial reagent in the synthesis of pharmaceutical and agricultural intermediates^[1]. The following table summarizes its key physical properties for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	161 °C	at 760 mmHg
60-62 °C	at 11 mmHg[1][2]	
164.9 °C	at 760 mmHg[3][4]	
Density	1.032 g/cm ³	at 20 °C[1]
1.0280-1.0340 g/cm ³		
1.04 g/cm ³		
1.057 g/cm ³		
1.03 g/ml		

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **n-pentyl chloroformate** are not extensively available in public literature. These values are typically determined using standard laboratory procedures as outlined below.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **n-pentyl chloroformate**, which may decompose at higher temperatures, boiling point determination under reduced pressure (vacuum distillation) is a common and preferred method.

A general procedure would involve:

- Placing a sample of **n-pentyl chloroformate** in a distillation flask.
- Connecting the flask to a vacuum source and a manometer to measure the pressure.
- Heating the sample gradually.
- Recording the temperature at which the liquid boils and its vapor and liquid phases are in equilibrium, as well as the corresponding pressure.

The boiling point at atmospheric pressure can then be extrapolated from the data obtained at reduced pressure using a nomograph or specific equations.

Density Determination:

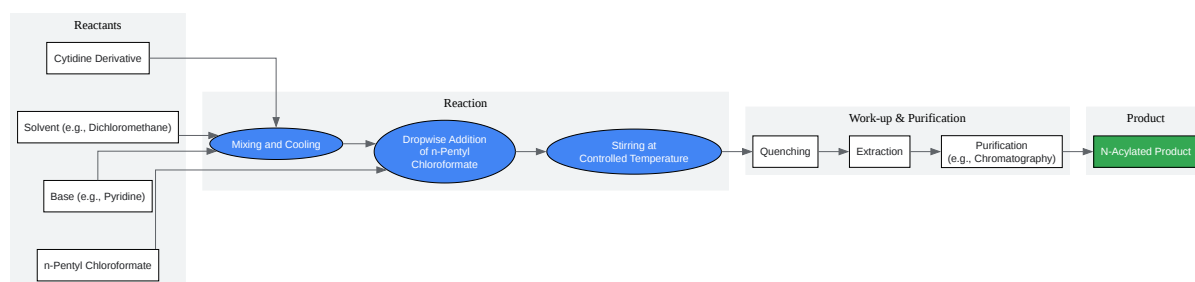
Density, the mass per unit volume of a substance, is a fundamental physical property. It is typically measured using a pycnometer or a digital density meter.

A general procedure using a pycnometer would involve:

- Weighing a clean, dry pycnometer.
- Filling the pycnometer with **n-pentyl chloroformate**, ensuring no air bubbles are present.
- Placing the filled pycnometer in a constant temperature bath (e.g., 20 °C) to allow the liquid to reach thermal equilibrium.
- Adjusting the volume of the liquid to the pycnometer's calibration mark.
- Weighing the filled pycnometer.
- Calculating the density by dividing the mass of the **n-pentyl chloroformate** by the volume of the pycnometer.

Application in Synthesis: A Workflow Example

N-pentyl chloroformate is a key reagent in the synthesis of various pharmaceutical compounds. One notable application is in the preparation of intermediates for Capecitabine, an antineoplastic agent. The following diagram illustrates a generalized workflow for the N-acylation of a cytidine derivative using **n-pentyl chloroformate**.



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Caption: Generalized workflow for the synthesis of an N-acylated cytidine derivative.

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